

Application Note: Preparation and Handling of 5-Azidopentanoic Acid Stock Solutions

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Compound of Interest

Compound Name: Azidopentanoic acid

Cat. No.: B8383811

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Abstract & Scope

5-Azidopentanoic acid (CAS: 79583-98-5) is a bifunctional "Click Chemistry" linker containing a terminal azide group for Cu(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), and a carboxylic acid for activation (e.g., NHS-ester formation) and subsequent coupling to primary amines.^{[1][2]}

This guide provides a standardized protocol for preparing high-stability stock solutions. Unlike standard buffers, organic azides require specific handling to mitigate shock-sensitivity hazards and prevent hydrolysis. This protocol prioritizes safety (C/N ratio management) and chemical integrity (anhydrous storage).

Chemical Profile & Properties^{[1][3][4][5][6][7]}

Property	Specification
Chemical Name	5-Azidopentanoic acid (also 5-Azidovaleric acid)
CAS Number	79583-98-5
Formula	
Molecular Weight	143.14 g/mol
Physical State	Colorless to pale yellow oil (liquid)
Solubility	DMSO/DMF: >100 mM (Recommended for Stock)Water: Low (pH dependent; requires base)
Storage (Neat)	-20°C (Protect from light)
Storage (Solution)	-80°C (6 months) or -20°C (1 month)

Critical Safety Framework (Read Before Handling)

WARNING: Low Molecular Weight Azide Hazard Organic azides are potentially explosive.[3]
Stability is often estimated using the Carbon-to-Nitrogen (C/N) ratio.[4]

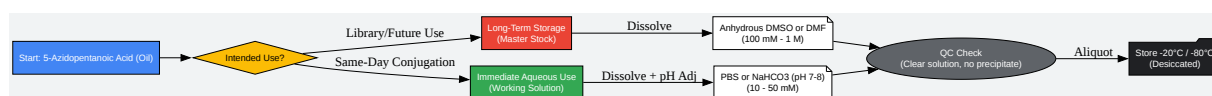
- Rule of Thumb: Safety is higher when
.
- 5-Azidopentanoic Acid Analysis:
.
- Risk Assessment: This ratio (< 3) places the compound in the "Intermediate Hazard" category. While 5-**azidopentanoic acid** is generally stable at ambient temperatures due to its alkyl chain, it must be treated as a potential energetic material.

Mandatory Safety Constraints

- NO Metal Spatulas: Azides react with heavy metals (copper, lead, brass) to form highly unstable, explosive metal azides. Use only glass, plastic, or ceramic tools.

- NO Halogenated Solvents: Do not use Dichloromethane (DCM) or Chloroform. Reaction with azides can form di- and tri-azidomethane, which are extremely explosive.[5]
- Heat Limit: Do not heat above 40°C. Do not use rotary evaporation to dryness if the bath is hot.
- Waste Disposal: Segregate azide waste. Do not pour down drains (potential reaction with lead pipes).[3]

Workflow Logic



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Figure 1: Decision tree for solvent selection based on experimental timeline. Anhydrous DMSO is the gold standard for stability.

Protocol A: Preparation of Master Stock (1 M in DMSO)

Recommended for long-term storage and repeated use.

Materials

- 5-Azidopentanoic acid (Neat oil)[2]
- Anhydrous DMSO (Dimethyl sulfoxide) or DMF. Note: DMSO is preferred for biological compatibility; DMF is preferred if downstream chemistry is strictly organic.
- Glass vial with PTFE-lined cap (Amber glass preferred).
- Plastic pipette tips / glass syringe.

Calculation (Example)

- Target Concentration: 1000 mM (1 M)
- Target Volume: 1 mL
- Required Mass:

Procedure

- Equilibration: Allow the neat 5-**azidopentanoic acid** container to warm to room temperature before opening (prevents condensation).
- Weighing: Place a clean glass vial on the balance. Tare. Using a plastic pipette or glass Pasteur pipette, transfer ~143 mg of the oil into the vial. Record exact mass.
 - Correction: If you weigh 150 mg, adjust solvent volume:
.
- Solvation: Add the calculated volume of Anhydrous DMSO.
- Mixing: Vortex vigorously for 30 seconds. The oil should dissolve instantly.
 - QC Check: Solution must be visually clear. If cloudy, moisture may be present.
- Aliquot & Store: Divide into small aliquots (e.g., 50-100 μ L) in cryovials. Flush with Nitrogen/Argon if possible.[\[6\]](#)[\[7\]](#) Store at -20°C.

Protocol B: Preparation of Aqueous Working Solution

For immediate use in biological assays. Note: The free acid is poorly soluble in acidic water.

Procedure

- Solvent: Prepare 0.1 M Sodium Bicarbonate (

) or PBS (pH 7.4).

- Mechanism:[8] The pH > 7.0 ensures the carboxylic acid is deprotonated (), significantly enhancing solubility.
- Dilution:
 - Method A (From Neat): Weigh oil (avoid metal!), add buffer, vortex. If oil droplets persist, add 1M NaOH dropwise until clear (monitor pH).
 - Method B (From DMSO Stock): Dilute the 1 M DMSO stock into the buffer.
 - Example: To make 10 mM working solution, add 10 μ L of 1 M Stock to 990 μ L Buffer.
 - Note: Keep final DMSO concentration < 5% for cell-based assays.

Quality Control & Troubleshooting Validation

- TLC (Thin Layer Chromatography):
 - Mobile Phase: 5% Methanol in DCM (Note: Use DCM only for TLC, not reaction solvent).
 - Stain: Bromocresol Green (detects carboxylic acid) or Triphenylphosphine/Ninhydrin (Staudinger reduction detects azide).
- NMR: Check for disappearance of solvent peaks if drying, or verify integrity of the
 - methylene triplet (~2.3 ppm) and
 - methylene triplet (~3.3 ppm, adjacent to azide).

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Precipitation in Water	pH is too low (Acid form is insoluble).	Adjust pH to 7.5–8.0 using NaOH or Bicarbonate.
Brown Discoloration	Decomposition / Light damage.	Discard. Ensure storage in amber vials away from light.
Loss of Reactivity	Hydrolysis or Azide degradation.	Check storage temp. If stored >6 months, re-validate by NMR.

References

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